

# Personal protective equipment for handling 2-Tert-butylphenol

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## Compound of Interest

Compound Name: *2-Tert-butylphenol*

Cat. No.: B7770320

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## Essential Safety and Handling Guide for 2-Tert-butylphenol

This guide provides crucial safety protocols and logistical information for the handling and disposal of **2-tert-butylphenol** (CAS No. 88-18-6). It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory operations.

## Hazard Summary

**2-Tert-butylphenol** is a hazardous chemical that poses significant health risks. It is harmful if swallowed, inhaled, or absorbed through the skin. The substance causes severe skin, eye, digestive, and respiratory tract burns.[\[1\]](#) Chronic exposure may lead to liver and kidney damage. It is also toxic to aquatic life with long-lasting effects.[\[1\]](#)

## Chemical and Physical Properties

The following table summarizes key quantitative data for **2-tert-butylphenol**.

Property	Value
CAS Number	88-18-6
Molecular Formula	C10H14O
Molecular Weight	150.22 g/mol
Appearance	Clear, light yellow liquid
Boiling Point	224 °C (435.2 °F) at 760 mmHg
Melting Point	-7 °C (19.4 °F)
Flash Point	102 °C (215.6 °F) <a href="#">[1]</a>
Density	0.978 g/cm <sup>3</sup>
Water Solubility	2.3 g/L at 20 °C <a href="#">[1]</a>
Vapor Pressure	0.00015 mmHg at 25 °C

## Toxicological Data

Exposure Route	Species	Value
Oral LD50	Rat	440 mg/kg
Dermal LD50	Rat	705 mg/kg
Inhalation LC50	Rat	1070 mg/m <sup>3</sup> /4H

## Operational and Disposal Plans

Adherence to the following procedural guidance is mandatory for ensuring laboratory safety.

## Personal Protective Equipment (PPE)

Proper PPE is the first line of defense against chemical exposure. The following equipment must be worn when handling **2-tert-butylphenol**.

Body Part	Equipment	Specifications
Eyes/Face	Chemical Splash Goggles & Face Shield	Must comply with OSHA 29 CFR 1910.133 or European Standard EN166. <sup>[2]</sup> A face shield should be used in addition to goggles where splashing is a risk. <sup>[3]</sup>
Hands	Chemical-Resistant Gloves	Wear appropriate protective gloves (e.g., Nitrile, Neoprene) to prevent skin contact. <sup>[4]</sup>
Body	Laboratory Coat / Protective Clothing	Wear a lab coat or other appropriate protective clothing to prevent skin exposure. <sup>[4]</sup>
Respiratory	Fume Hood or Approved Respirator	All handling should occur in a chemical fume hood. <sup>[4]</sup> If ventilation is inadequate or exposure limits are exceeded, use a NIOSH/MSHA or EN 149 approved respirator. <sup>[2]</sup>

## Handling and Storage Protocol

### Engineering Controls:

- Work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.<sup>[2]</sup>
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.<sup>[2][5]</sup>

### Handling Procedures:

- Avoid all personal contact, including the inhalation of vapors or mists.<sup>[6]</sup>
- Do not get the substance in eyes, on skin, or on clothing.

- Keep the container tightly closed when not in use.
- Wash hands and any exposed skin thoroughly after handling.[3]
- Remove and wash contaminated clothing before reuse; discard contaminated shoes.

#### Storage Requirements:

- Store in a cool, dry, well-ventilated area designated for corrosive materials.
- Keep containers tightly closed.[2]
- Store away from incompatible materials such as oxidizing agents, brass, copper, steel, acid anhydrides, and acid chlorides.
- Keep away from heat, sparks, and open flames.[2]

## Emergency Protocols

#### Spill Response:

- Evacuate personnel from the immediate area.
- Ensure adequate ventilation.
- Wearing appropriate PPE, absorb the spill with an inert, non-combustible material like vermiculite, sand, or earth.
- Collect the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Prevent the spill from entering drains or waterways.

#### First Aid Measures:

Exposure	First Aid Instructions
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. <a href="#">[7]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention. <a href="#">[7]</a>
Inhalation	Remove the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, begin artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth and give a cupful of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[7]</a>

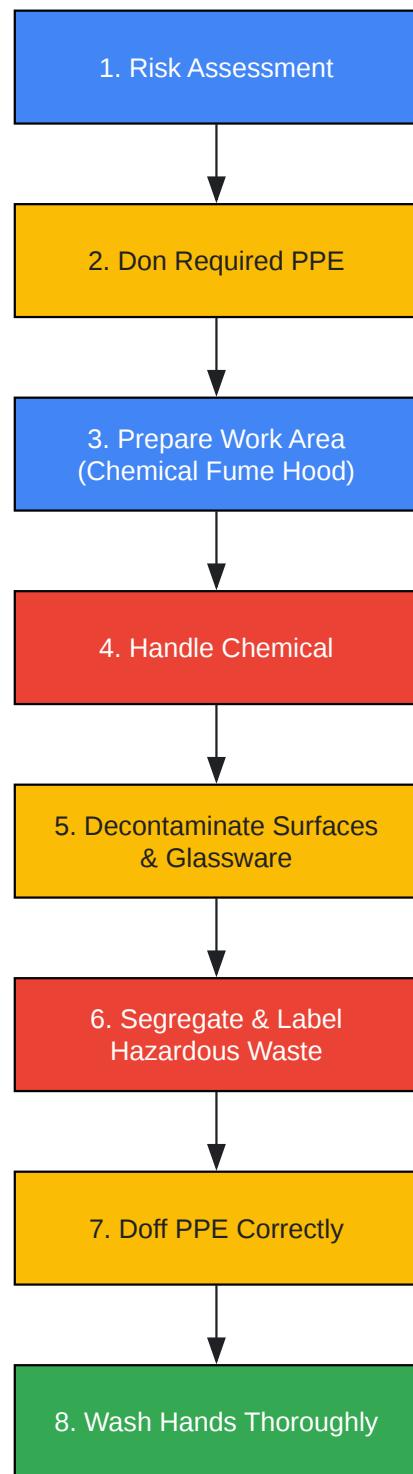
## Disposal Plan

All waste materials containing **2-tert-butylphenol** must be treated as hazardous waste.

- Dispose of contents and containers in accordance with all applicable federal, state, and local regulations.
- Do not dispose of waste down the drain or into the environment.[\[3\]](#)[\[8\]](#) Waste should be managed by a licensed waste disposal company.[\[3\]](#)

## Safe Handling Workflow

The following diagram illustrates the essential step-by-step process for safely working with **2-tert-butylphenol**.



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Caption: Workflow for handling **2-tert-butylphenol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-Tert-butylphenol]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b7770320#personal-protective-equipment-for-handling-2-tert-butylphenol>

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